

3-Methyl-2-quinoxalinecarboxylic acid-d4 CAS number

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Compound of Interest

Compound Name: 3-Methyl-2-quinoxalinecarboxylic acid-d4

Cat. No.: B15553876

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An In-depth Technical Guide to **3-Methyl-2-quinoxalinecarboxylic acid-d4**

For Researchers, Scientists, and Drug Development Professionals

Introduction

3-Methyl-2-quinoxalinecarboxylic acid-d4 (MQCA-d4) is the deuterated analogue of 3-Methyl-2-quinoxalinecarboxylic acid (MQCA). MQCA is the primary and stable metabolite of the quinoxaline-based veterinary drugs, Carbadox and Olaquinox. Due to the carcinogenic concerns associated with the parent drugs and their metabolites, regulatory bodies worldwide monitor their residues in food products of animal origin. The deuterated form, MQCA-d4, serves as an ideal internal standard for accurate quantification of MQCA residues in various biological matrices using sensitive analytical techniques like liquid chromatography-tandem mass spectrometry (LC-MS/MS). Its use is critical for ensuring food safety and for conducting pharmacokinetic and metabolism studies of Carbadox and Olaquinox.

Physicochemical Properties

A summary of the key physicochemical properties for **3-Methyl-2-quinoxalinecarboxylic acid-d4** is presented below.

Property	Value	Reference
CAS Number	2244217-93-2	[1][2]
Molecular Formula	C ₁₀ H ₄ D ₄ N ₂ O ₂	[3][4]
Molecular Weight	192.21 g/mol	[1][3][4]
Synonyms	MQCA-d4, 3-Methyl-2-quinoxalinecarboxylic Acid-d4	[3][5]
Unlabeled CAS Number	74003-63-7	[3][5]

Synthesis

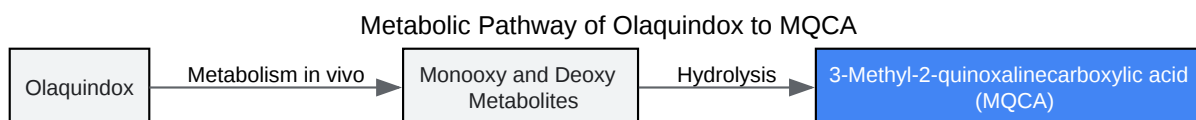
A reported efficient synthesis of **3-Methyl-2-quinoxalinecarboxylic acid-d4** (MQCA-d4) starts from aniline-d5, achieving high isotopic enrichment. The chemical structure is confirmed using ¹H NMR, and the isotopic abundance is determined by mass spectrometry.

Role in Drug Metabolism and Safety

3-Methyl-2-quinoxalinecarboxylic acid (MQCA) is a significant metabolite of the veterinary antimicrobial agents Carbadox and Olaquinox. These drugs undergo extensive metabolism in animals, with the reduction of the N-oxide group being a major pathway. The parent compounds and some of their metabolites have shown potential carcinogenic and mutagenic effects, leading to their ban in many regions for use in food-producing animals. MQCA is considered a marker residue for monitoring the use of Olaquinox.

Metabolic Pathway of Olaquinox

The metabolic conversion of Olaquinox involves several steps, ultimately leading to the formation of MQCA.



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Caption: Metabolic conversion of Olaquinox to MQCA.

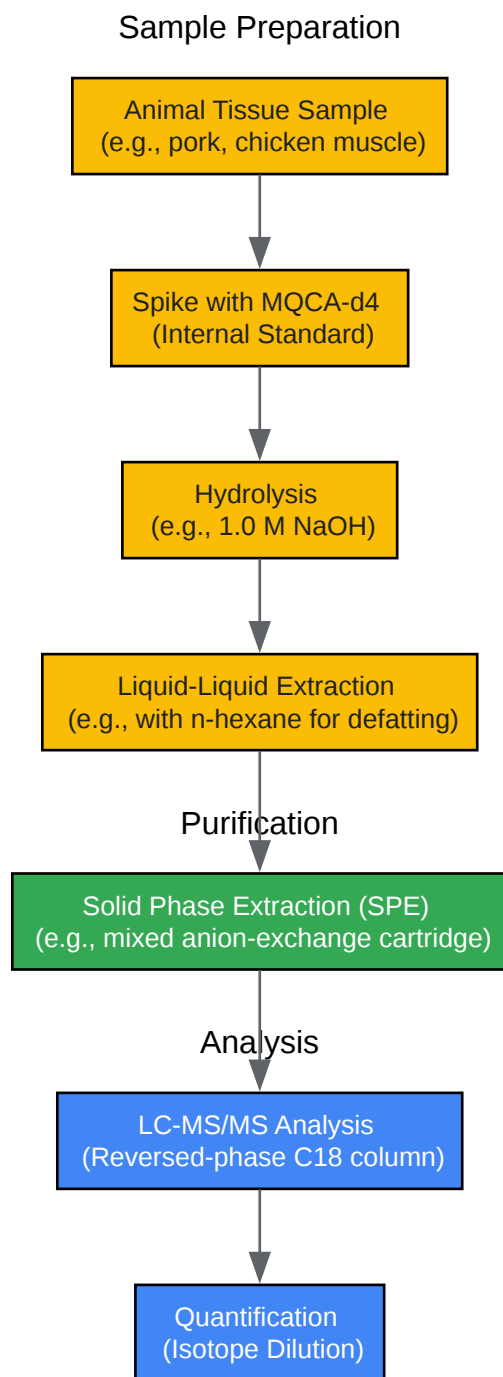
Experimental Protocols: Quantification of MQCA using MQCA-d4

MQCA-d4 is predominantly used as an internal standard in isotope dilution mass spectrometry for the precise quantification of MQCA in food products of animal origin. Below are detailed methodologies derived from established analytical methods.

General Experimental Workflow

The quantification of MQCA from animal tissues generally involves sample preparation (including hydrolysis and extraction), purification, and subsequent analysis by LC-MS/MS.

General Workflow for MQCA Analysis

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Caption: Workflow for MQCA quantification in animal tissues.

Detailed Methodologies

Sample Preparation:

- **Homogenization:** Homogenize a representative portion of the animal tissue (e.g., muscle, liver).
- **Spiking:** Add a known concentration of **3-Methyl-2-quinoxalinecarboxylic acid-d4** solution (internal standard) to the homogenized sample.
- **Hydrolysis:** Treat the sample with a hydrolysis agent to release bound MQCA. A common method is basic hydrolysis using 1.0 M NaOH solution.
- **Extraction and Defatting:** Perform a liquid-liquid extraction to isolate the analyte. Defatting with n-hexane is often employed for fatty matrices.
- **Purification:** Utilize solid-phase extraction (SPE) for sample clean-up. A mixed anion-exchange cartridge is effective for this purpose. The purified extract is then evaporated and reconstituted in a suitable solvent for LC-MS/MS analysis.

LC-MS/MS Analysis:

- **Chromatographic Separation:** Employ a reversed-phase C18 column for the separation of MQCA and MQCA-d4.
- **Mass Spectrometry Detection:** Use a tandem mass spectrometer in selected reaction monitoring (SRM) or multiple reaction monitoring (MRM) mode. The transitions for MQCA and MQCA-d4 are monitored for quantification.

Quantitative Data

The following tables summarize the performance characteristics of analytical methods for the quantification of MQCA in various animal-derived food products.

Table 1: Limits of Detection (LOD) and Quantification (LOQ) for MQCA

Matrix	LOD (µg/kg)	LOQ (µg/kg)	Reference
Pork	0.90	3.00	[5]
Swine Liver	1.51	5.02	[5]
Pig Kidney	0.94	3.13	[5]
Fish	1.04	3.46	[5]
Prawn	1.62	5.40	[5]
Crab	1.80	6.00	[5]
Chicken Muscle	0.4	-	[6]

Table 2: Recovery Rates for MQCA Analysis

Matrix	Spiked Levels (µg/kg)	Average Recovery (%)	Reference
Animal Tissues & Aquatic Products	3 - 100	73.6 - 89.0	[5]
Porcine & Chicken (Muscles & Livers), Fish & Shrimp (Muscles)	0.1, 0.2, 1.0	62.4 - 118	[3]
Pork	0.5, 1.0, 5.0	90.5 - 119.6	[4] [7]
Chicken Muscle (External Standard)	1.0, 5.0, 50.0	71.7 - 82.4	[6]
Chicken Muscle (Internal Standard)	1.0, 5.0, 50.0	96.3 - 103.7	[6]

Table 3: Linearity of Calibration Curves for MQCA

Concentration Range (µg/L)	Correlation Coefficient (r ²)	Reference
2 - 500	> 0.990	[5]
1.0 - 20.0	> 0.9996	[3]
1.0 - 50	> 0.99	[4][7]
1.0 - 100	> 0.99	[6]

Conclusion

3-Methyl-2-quinoxalinecarboxylic acid-d4 is an indispensable tool for the accurate and reliable quantification of its non-deuterated analogue, a key metabolite of the veterinary drugs Carbadox and Olaquinox. The use of this deuterated internal standard in conjunction with LC-MS/MS provides the sensitivity and specificity required for regulatory monitoring and research in drug metabolism and food safety. The methodologies and data presented in this guide offer a comprehensive resource for professionals in these fields.

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